Proper Disposal Procedures for M090 Products

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Compound of Interest

Compound Name:	*M090*
Cat. No.:	*B15536715*

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This document provides essential safety and logistical information for the proper disposal of materials identified as **M090**. It is crucial for laboratory personnel to recognize that "**M090**" is a product identifier and not a specific chemical. Different products with this identifier can have vastly different compositions and, therefore, require distinct disposal protocols. Researchers, scientists, and drug development professionals must first identify the specific **M090** product they are using by consulting the product's Safety Data Sheet (SDS).

Immediate Safety and Identification

Before handling any **M090** waste, it is imperative to identify the product's nature. The initial step is to locate and carefully review the manufacturer-provided Safety Data Sheet (SDS). This document contains critical information regarding the hazards, handling, and disposal of the specific **M090** product.

The following table summarizes the different **M090** products identified and their general characteristics:

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Product Identifier	Product Description	Key Components	Primary Hazards
ULTRACRETE M90	Cementitious Grout	Portland Cement, Quartz, Calcium Carbonate	Skin and eye irritation.[1]
CM-M090	Research Use Product	Not considered hazardous to health at the given concentration.[2]	Not classified as hazardous.[2]
M090-4	Rat IgG2b (isotype control)-FITC	Contains Sodium Azide	Consult SDS for specific hazards related to Sodium Azide.
MICRO-90®	Liquid Detergent	Not specified, but considered non-hazardous waste under Federal Regulations (40 CFR 261).[3]	Eye irritant.[3]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **M090** waste. The specific requirements will vary based on the product's hazards as outlined in the SDS.

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Product Identifier	Recommended Personal Protective Equipment (PPE)
ULTRACRETE M90	Protective gloves, protective clothing, eye protection, face protection.[1] Avoid breathing dust.[1]
CM-M090	Appropriate protective clothing and safety gloves.[2] Avoid inhalation and contact with eyes, skin, and clothing.[2]
M090-4	Consult the specific SDS for this product. In general, for chemicals containing sodium azide, chemical-resistant gloves, safety goggles, and a lab coat are recommended.
MICRO-90®	Wear safety glasses with side shields (or goggles) and chemical-resistant gloves.[3]

Step-by-Step Disposal Procedures

The disposal method for **M090** products is entirely dependent on their composition and local regulations. Below are the recommended disposal protocols for the identified **M090** variants.

For ULTRACRETE M90 (Cementitious Grout):

- General Information: When handling waste, the safety precautions applicable to handling the product should be considered.[1]
- Disposal Method: Dispose of waste to a licensed waste disposal site in accordance with the requirements of the local Waste Disposal Authority.[1]
- Contaminated Clothing: Take off contaminated clothing and wash it before reuse.[1]

For CM-**M090** (Research Use Product):

- Waste Disposal: Dispose of waste in accordance with applicable national, regional, or local regulations.[2]

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- Licensed Disposal Company: Offer surplus and non-recyclable solutions to a licensed disposal company.[2]
- Professional Service: Contact a licensed professional waste disposal service to dispose of this material.[2]
- Contaminated Packaging: Dispose of in the same manner as the unused product.[2]

For **M090**-4 (Containing Sodium Azide):

Note: Sodium azide is acutely toxic and can form explosive metal azides. Extreme caution is necessary.

- Consult SDS: The specific SDS for this product is the primary source of information.
- General Guidance for Sodium Azide Waste:
  - Aqueous solutions containing sodium azide must be disposed of as hazardous waste.
  - Do not dispose of down the drain, as it can react with lead and copper plumbing to form highly explosive metal azides.
  - Collect waste in a clearly labeled, compatible container.
  - Follow all institutional and local regulations for hazardous waste disposal.

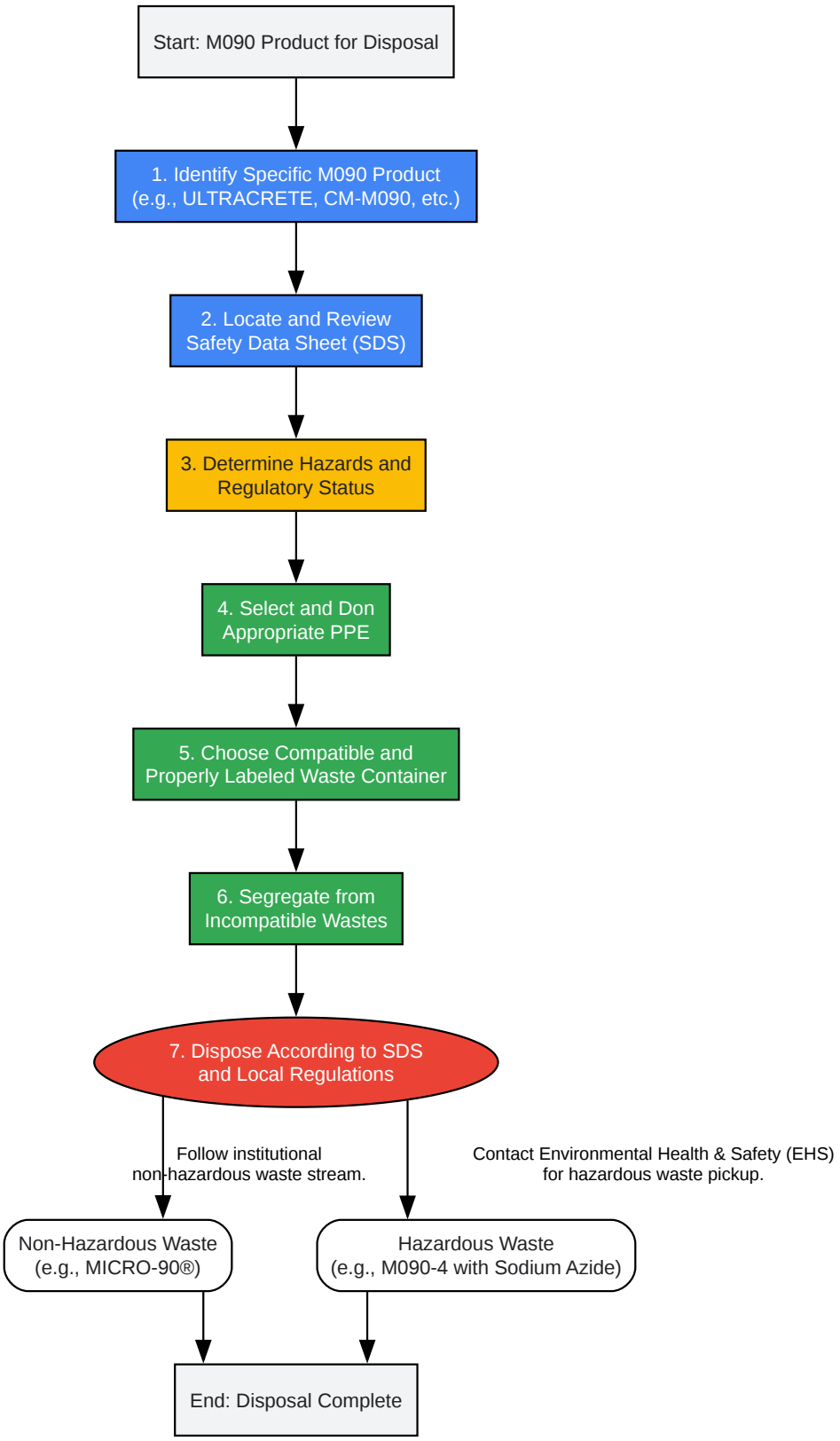
For MICRO-90® (Liquid Detergent):

- Hazardous Waste Status: MICRO-90® is not considered a hazardous waste under Federal Hazardous Waste Regulations 40 CFR 261.[3]
- State and Local Regulations: Be advised that state and local requirements for waste disposal may be more restrictive or otherwise different from federal regulations.[3] Always consult state and local regulations regarding the proper disposal of this material.[3]
- Spill Cleanup: Absorb spills with inert material (e.g., dry sand or earth), then place in a chemical waste container.[3]

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M090 Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of any **M090** product.



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Caption: Logical workflow for the proper disposal of **M090** products.

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References

- 1. resapol.com [resapol.com]
- 2. Loading... [cdn.gentaur.com]
- 3. www-s.mechse.uiuc.edu [www-s.mechse.uiuc.edu]

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